

A Guide to the Spectroscopic Characterization of 4-Chloro-2,6-diaminopyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2,6-diaminopyrimidine

CAS No.: 156-83-2

Cat. No.: B016297

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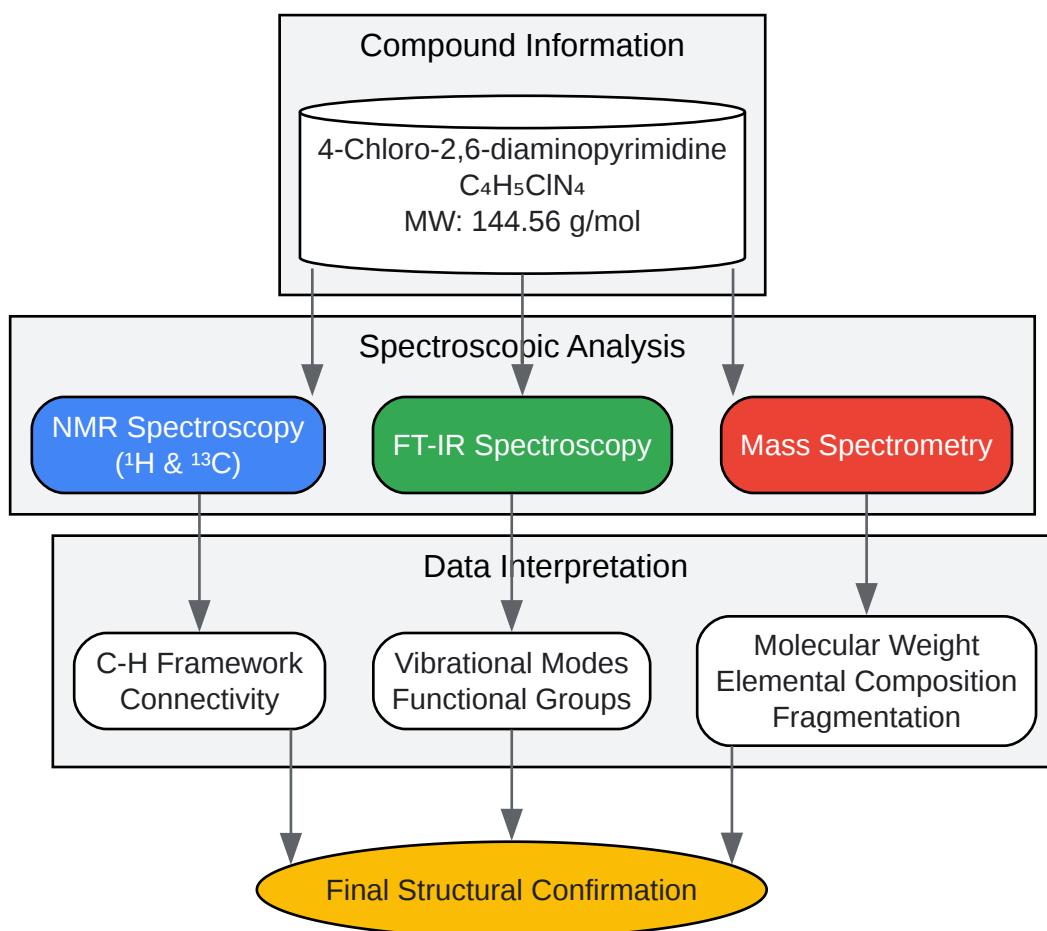
Introduction: The Significance of 4-Chloro-2,6-diaminopyrimidine

4-Chloro-2,6-diaminopyrimidine (CAS No: 156-83-2) is a pivotal heterocyclic compound that serves as a fundamental building block in the synthesis of numerous pharmaceutical and agricultural agents.[1][2] With a molecular formula of $C_4H_5ClN_4$ and a molecular weight of 144.56 g/mol, its structure is characterized by a pyrimidine ring substituted with a chlorine atom and two amino groups.[3] This arrangement of functional groups makes it a versatile intermediate for developing antiviral and anticancer drugs, as well as a key component in crop protection chemicals.[1]

Accurate and unambiguous structural confirmation of this intermediate is paramount to ensure the integrity, purity, and efficacy of the final products. This technical guide provides an in-depth analysis of the core spectroscopic techniques used to characterize **4-Chloro-2,6-diaminopyrimidine**, offering field-proven insights into data acquisition and interpretation for researchers, scientists, and professionals in drug development.

Molecular Structure and Spectroscopic Workflow

The structural elucidation of **4-Chloro-2,6-diaminopyrimidine** relies on a multi-technique approach to probe its atomic and molecular properties. Nuclear Magnetic Resonance (NMR) spectroscopy defines the carbon-hydrogen framework, Fourier-Transform Infrared (FT-IR) spectroscopy identifies functional groups and their vibrational modes, and Mass Spectrometry (MS) confirms the molecular weight and fragmentation pattern.



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Caption: Workflow for the spectroscopic analysis of **4-Chloro-2,6-diaminopyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of organic compounds. By probing the magnetic properties of atomic nuclei, primarily 1H and ^{13}C ,

it provides detailed information about the chemical environment, connectivity, and number of unique atoms in the molecule.

¹H NMR Spectroscopy Analysis

Proton NMR (¹H NMR) provides a map of the hydrogen atoms within a molecule. The spectrum of **4-Chloro-2,6-diaminopyrimidine** was acquired on a 400 MHz instrument using deuterated dimethyl sulfoxide (DMSO-d₆) as the solvent.^[4]

Causality of Experimental Choices:

- **Solvent (DMSO-d₆):** This solvent is chosen for its ability to dissolve the polar analyte and for its deuterated nature, which prevents large solvent signals from obscuring the analyte's proton signals. Furthermore, the protons of the amino groups (-NH₂) are exchangeable, and DMSO-d₆ is a hydrogen bond acceptor, which often results in broader, but observable, -NH₂ peaks.
- **Field Strength (400 MHz):** A higher field strength provides better signal dispersion and resolution, which is crucial for distinguishing between closely spaced peaks and for more accurate integration.

¹H NMR Data Summary

Signal Assignment	Chemical Shift (δ) in ppm	Multiplicity	Integration	Inferred Protons
-NH ₂ (Amino)	6.61	Broad Singlet	2H	Protons on one amino group
-NH ₂ (Amino)	6.37	Broad Singlet	2H	Protons on the second amino group
-CH (Aromatic)	5.72	Singlet	1H	Proton on the pyrimidine ring (C5-H)
Data sourced from ChemicalBook. [4]				

Interpretation: The ¹H NMR spectrum displays three distinct signals. The downfield signals at 6.61 and 6.37 ppm, integrating to two protons each, are characteristic of the two amino groups. Their broadness is typical due to quadrupole broadening from the adjacent ¹⁴N nuclei and potential proton exchange. The singlet at 5.72 ppm, integrating to a single proton, is assigned to the sole hydrogen atom attached to the pyrimidine ring at the C5 position. The singlet multiplicity confirms it has no adjacent proton neighbors.

5.72 ppm (s, 1H) 6.61 ppm (br s, 2H)
6.37 ppm (br s, 2H)

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Sources

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